Technical Profile: H-Ala-Ala-pNA Hydrochloride

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Compound of Interest

Compound Name:	*H-Ala-Ala-pNA hydrochloride*
CAS No.:	*50450-81-2*
Cat. No.:	*B6324488*

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Precision Stoichiometry, Enzymatic Mechanism, and Assay Validation

Executive Summary

H-Ala-Ala-pNA hydrochloride (L-Alanyl-L-alanine p-nitroanilide HCl) is a specific chromogenic substrate primarily utilized to assay Dipeptidyl Peptidase (DPP) activity, specifically DPP-V and bacterial dipeptidyl aminopeptidases (e.g., from Porphyromonas gingivalis).

While often confused with the elastase substrate (H-Ala-Ala-Ala-pNA) or the aminopeptidase substrate (H-Ala-pNA), this dipeptide derivative releases p-nitroaniline (pNA) upon cleavage of the amide bond between the second alanine and the p-nitroaniline moiety.

Critical Technical Note: A frequent source of experimental error is the miscalculation of molarity due to vendor labeling discrepancies. Vendors often list the Molecular Weight (MW) of the free base (~280.28 Da) on the catalog page while supplying the hydrochloride salt (~316.74 Da). Using the wrong MW for gravimetric preparation will result in a ~11.5% concentration error.

Physicochemical Specifications

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Molecular Weight Analysis

To ensure assay reproducibility, the exact stoichiometry of the salt form must be used for all calculations.

Property	Value	Notes
Chemical Name	L-Alanyl-L-alanine p-nitroanilide hydrochloride	
CAS Number	57282-69-6	Specific to the HCl salt form.[1]
Molecular Formula		
MW (Free Base)	280.28 g/mol	Used for theoretical yield calculations.
MW (HCl Salt)	316.74 g/mol	Use this value for weighing reagents.
Appearance	White to off-white powder	Hygroscopic; store desiccated.
Solubility	Soluble in Water, Methanol, DMSO	Stock solutions in DMSO recommended for stability.
Purity	(HPLC)	Verify absence of free pNA (yellow contamination).

Structural Causality

The hydrochloride salt form is synthesized to enhance aqueous solubility. The protonation of the N-terminal amine (

) prevents peptide aggregation and facilitates rapid dissolution in assay buffers (pH 7.0–8.0), which is critical for kinetic studies where substrate availability must not be rate-limiting.

Mechanistic Principles

Enzymatic Hydrolysis Pathway

H-Ala-Ala-pNA acts as a substrate for Exopeptidases that cleave dipeptides from the N-terminus. The reaction proceeds via a serine protease mechanism (typically), resulting in the

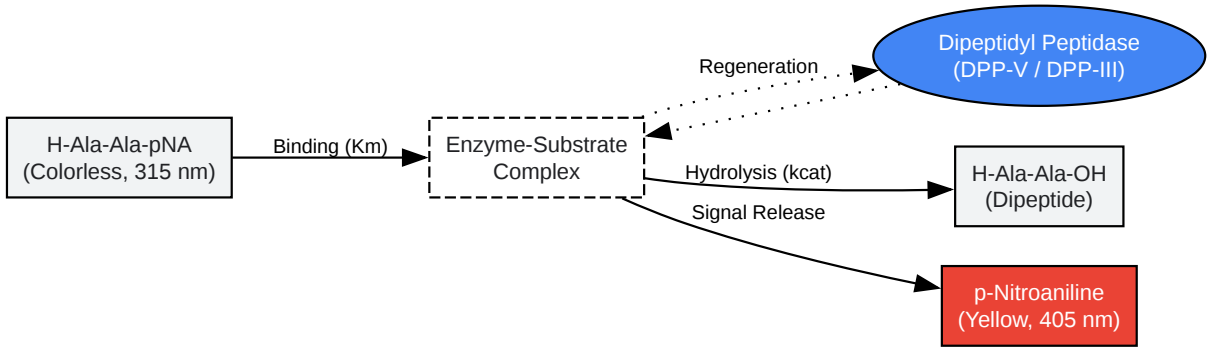
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liberation of the chromophore p-nitroaniline.

Reaction:

Signal Detection: The uncleaved substrate is colorless (

). The released p-nitroaniline absorbs strongly at 405 nm (yellow), allowing for continuous spectrophotometric monitoring.



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Figure 1: Mechanism of chromogenic signal generation. The enzyme cleaves the amide bond, releasing pNA which is quantified spectrophotometrically.

Experimental Workflow: Validated Assay Protocol

Reagent Preparation (Self-Validating System)

To prevent hydrolysis and ensure accuracy, follow this strict preparation sequence.

1. Stock Solution (20 mM)

- Target: 5 mL of 20 mM H-Ala-Ala-pNA.
- Calculation:

[2]

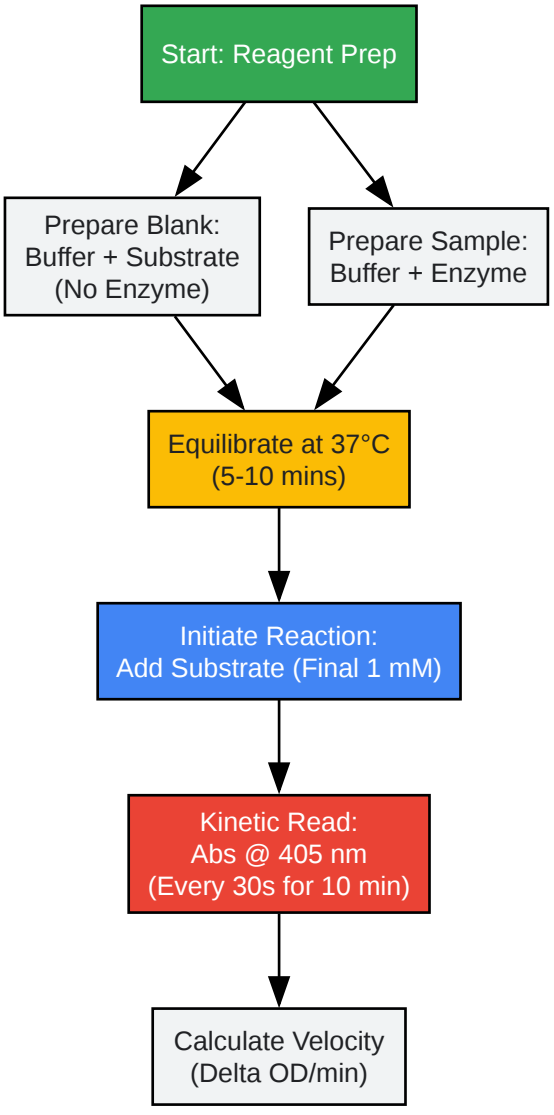
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- Solvent: Dissolve 31.7 mg in 100% DMSO. Do not use water for the stock solution to prevent spontaneous hydrolysis during storage.
- Storage: Aliquot and store at -20°C. Stable for 3-6 months.

2. Assay Buffer

- Standard: 50 mM Tris-HCl, pH 7.5, 0.1 M NaCl.
- Note: Avoid primary amines (Glycine) if possible, though Tris is generally acceptable.

Step-by-Step Assay Procedure



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Figure 2: Kinetic assay workflow. Simultaneous blank measurement is required to correct for non-enzymatic hydrolysis.

- Plate Setup: Use a clear, flat-bottom 96-well plate.
- Blanking: Add 180 µL Assay Buffer to "Blank" wells.
- Sample: Add 160 µL Assay Buffer + 20 µL Enzyme Sample to "Test" wells.
- Substrate Addition: Add 20 µL of 10 mM working substrate solution (diluted from DMSO stock) to all wells. Final concentration = 1 mM.[2][3]
- Measurement: Immediately read Absorbance at 405 nm in kinetic mode (interval 30s) at 37°C.

Data Analysis & Validation

Quantification using Beer-Lambert Law

Activity is calculated based on the extinction coefficient (

) of p-nitroaniline.

- :

  to

  (typically 9,800

  in Tris buffer).
- Pathlength (

  ): 0.6 cm (for 200 µL in standard 96-well plate).

Formula for Activity (Units/mL):

Where:

- : Change in absorbance per minute (slope).

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- : Total reaction volume (mL).
- : Volume of enzyme added (mL).

Quality Control (QC) Check

- Linearity: The

  of the absorbance vs. time slope must be

  . If the curve plateaus, dilute the enzyme.
- Background: If the Blank

  , the substrate has degraded. Discard and prepare fresh.

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